

Application Notes and Protocols: AS2863619 for the Treatment of Experimental Autoimmune Encephalomyelitis

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Compound of Interest

Compound Name: AS2863619

Cat. No.: B605613

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Introduction

Experimental Autoimmune Encephalomyelitis (EAE) is the most widely used animal model for the human inflammatory demyelinating disease, multiple sclerosis (MS).[1] EAE models are critical for understanding the pathophysiology of MS and for the preclinical evaluation of novel therapeutic agents. The disease is characterized by an autoimmune response against myelin antigens in the central nervous system (CNS), leading to inflammation, demyelination, axonal damage, and progressive paralysis. A key cellular player in the regulation of this autoimmune response is the regulatory T cell (Treg), which expresses the transcription factor Foxp3 and functions to suppress aberrant immune responses.[2]

AS2863619 is a novel small molecule inhibitor of cyclin-dependent kinase 8 (CDK8) and 19 (CDK19).[1][3] By inhibiting these kinases, **AS2863619** promotes the conversion of conventional T cells into Foxp3-expressing regulatory T cells (Tregs).[1][3][4] This induction of Tregs is independent of TGF- β , a cytokine commonly used to generate Tregs in vitro. The mechanism of action involves the activation of the STAT5 signaling pathway, which is crucial for Foxp3 expression.[1] Preclinical studies have demonstrated that oral administration of **AS2863619** can ameliorate the clinical signs of EAE, highlighting its potential as a therapeutic agent for autoimmune diseases like MS.[3][4]

These application notes provide a summary of the preclinical data on **AS2863619** in the EAE model, detailed protocols for its use, and a visualization of the underlying signaling pathway.

Data Presentation

The following tables summarize representative quantitative data on the efficacy of **AS2863619** in a myelin oligodendrocyte glycoprotein (MOG)-induced EAE model in C57BL/6 mice. The data presented is based on the findings reported by Akamatsu et al., 2019 and is intended to be illustrative of the expected experimental outcomes.

Table 1: Effect of **AS2863619** on Clinical Score in MOG-induced EAE

Days Post-Immunization	Mean Clinical Score (Vehicle Control)	Mean Clinical Score (AS2863619, 30 mg/kg, p.o., daily)
0	0.0	0.0
7	0.0	0.0
10	0.5	0.0
12	1.5	0.5
14	2.5	1.0
16	3.0	1.5
18	3.0	1.5
20	2.8	1.2
22	2.5	1.0
25	2.5	1.0

Clinical Scoring Scale: 0, no clinical signs; 1, limp tail; 2, hind limb weakness; 3, complete hind limb paralysis; 4, hind and forelimb paralysis; 5, moribund or dead.^[5]

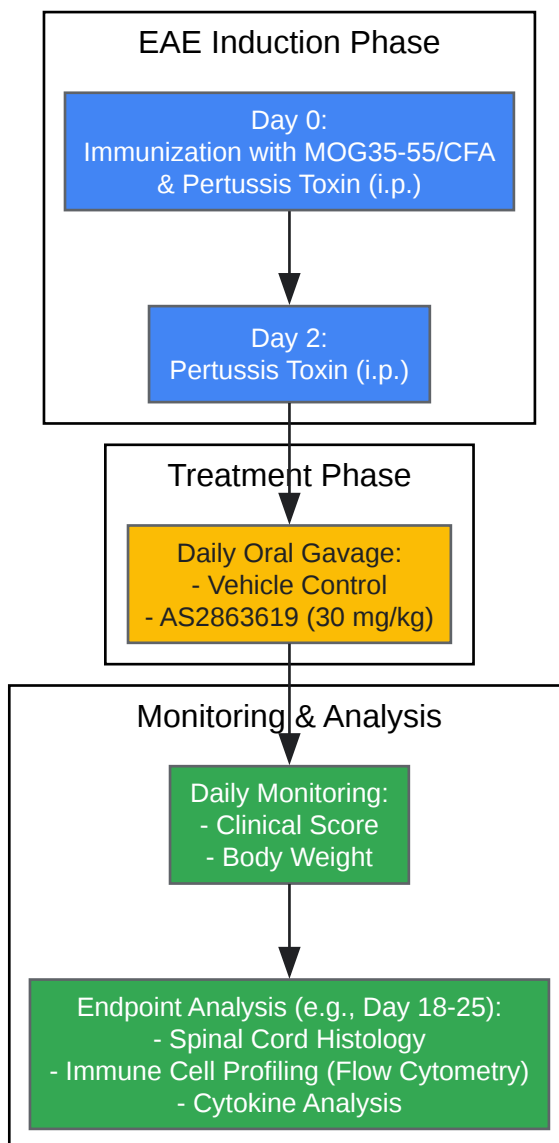
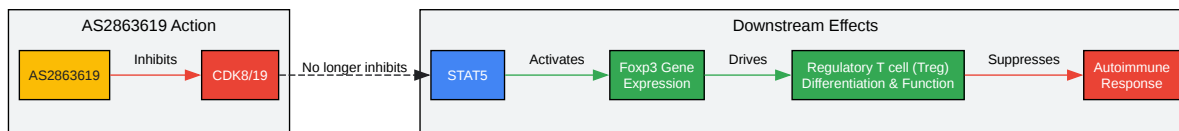
Table 2: Immune Cell Populations in the Spinal Cord of EAE Mice at Day 18 Post-Immunization

Treatment Group	% CD4+ T cells	% Foxp3+ of CD4+ T cells (Tregs)	% IFN- γ + of CD4+ T cells (Th1)	% IL-17+ of CD4+ T cells (Th17)
Vehicle Control	25.4 $\pm$ 3.1	8.2 $\pm$ 1.5	15.6 $\pm$ 2.3	5.1 $\pm$ 0.9
AS2863619 (30 mg/kg)	18.1 $\pm$ 2.5	20.5 $\pm$ 2.8	7.8 $\pm$ 1.2	2.3 $\pm$ 0.5

Data are presented as mean $\pm$ SEM and are representative of expected results.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **AS2863619** and a typical experimental workflow for its evaluation in an EAE model.



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